

Personal protective equipment for handling 2-(Methylthio)phenylboronic acid

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Compound of Interest

Compound Name: 2-(Methylthio)phenylboronic acid

Cat. No.: B061120

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Essential Safety and Handling Guide for 2-(Methylthio)phenylboronic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety protocols, operational procedures, and disposal plans for handling **2-(Methylthio)phenylboronic acid** (CAS RN: 168618-42-6). Adherence to these guidelines is essential for ensuring laboratory safety and minimizing risk.

Immediate Safety and Hazard Information

2-(Methylthio)phenylboronic acid is a compound that requires careful handling due to its potential health effects. It is classified as causing skin irritation, serious eye irritation, and may cause respiratory irritation.^{[1][2][3]} It is also harmful if swallowed.^{[1][4]}

Hazard Identification:

Hazard Statement	Classification
H302 - Harmful if swallowed	Acute toxicity (Oral)
H315 - Causes skin irritation	Skin Corrosion/Irritation
H319 - Causes serious eye irritation	Serious Eye Damage/Irritation
H335 - May cause respiratory irritation	Specific target organ toxicity (single exposure)

Key Physical and Chemical Properties:

Property	Value
Appearance	White to very pale yellow crystal or powder[2]
Molecular Formula	C ₇ H ₉ BO ₂ S
Molecular Weight	168.02 g/mol
Melting Point	77-83 °C
Storage Temperature	2-8°C[5]

Personal Protective Equipment (PPE)

A comprehensive suite of personal protective equipment is mandatory to prevent exposure when working with **2-(Methylthio)phenylboronic acid**.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield.[6][7][8]	Protects eyes from dust particles and potential splashes.[6][7]
Hand Protection	Chemically resistant gloves (e.g., nitrile).[6][7]	Prevents skin contact with the compound.[6][7]
Body Protection	A laboratory coat, fully buttoned, along with long pants and closed-toe shoes.[6][7]	Protects skin from accidental spills and contact.
Respiratory Protection	A NIOSH/MSHA approved respirator (e.g., N95 dust mask) is required when handling the solid to prevent inhalation of dust.[7]	Minimizes the risk of respiratory tract irritation.[7]

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational protocol is crucial for the safe handling of **2-(Methylthio)phenylboronic acid**.

1. Preparation:

- Ensure that a safety shower and eyewash station are readily accessible before beginning work.[\[6\]](#)[\[9\]](#)
- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[6\]](#)[\[10\]](#)
- The work area should be clean and free of clutter.

2. Donning PPE:

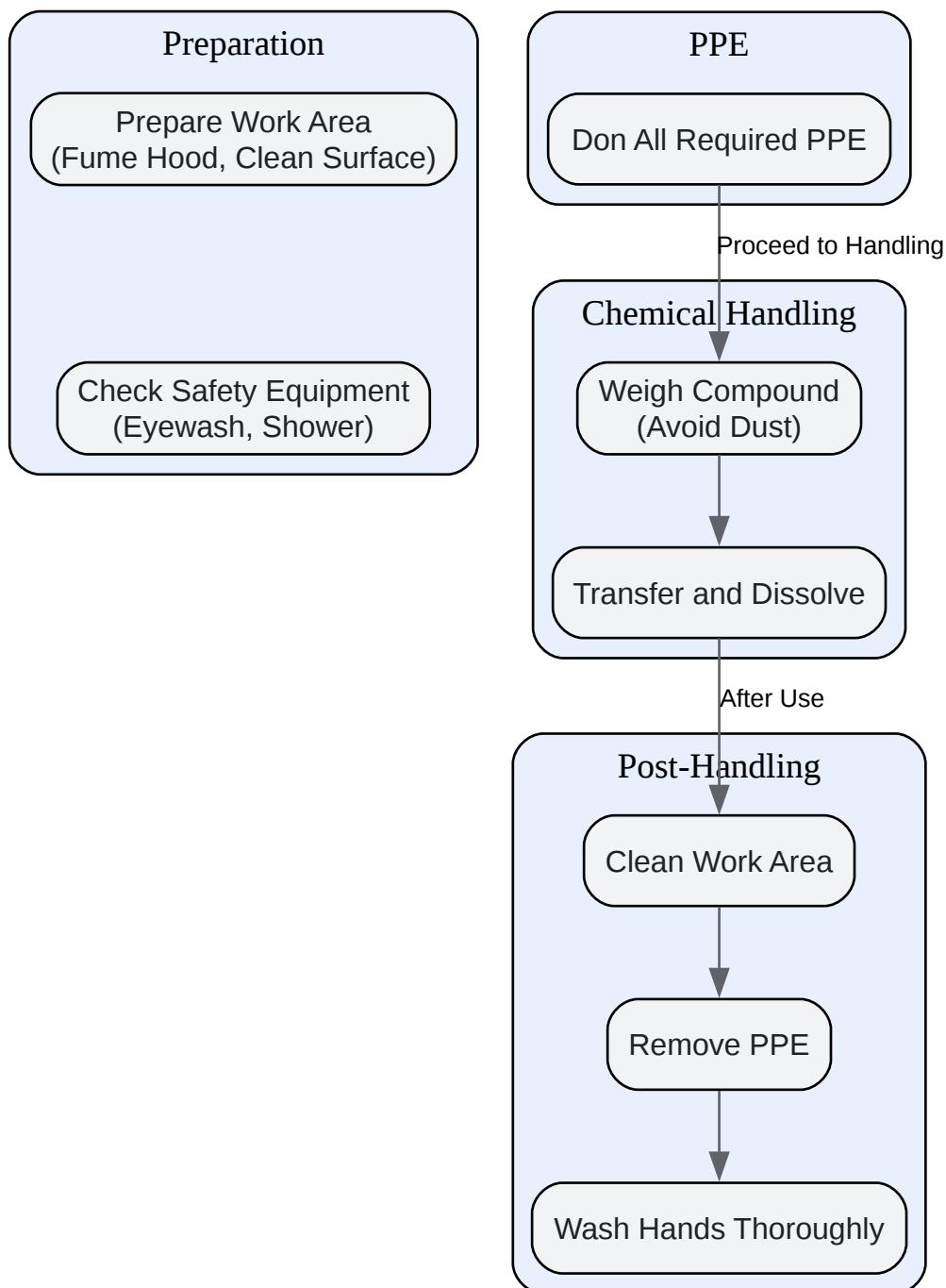
- Put on all required personal protective equipment as outlined in the table above before handling the chemical.

3. Handling the Chemical:

- Keep the container of **2-(Methylthio)phenylboronic acid** tightly closed when not in use.[\[2\]](#)[\[3\]](#)[\[7\]](#)
- Avoid generating dust when transferring the solid.[\[4\]](#)[\[7\]](#)[\[11\]](#) Use appropriate tools, such as a spatula, for transfers.[\[7\]](#)
- For weighing, do so in a fume hood or a ventilated balance enclosure.
- When dissolving, add the solid to the solvent slowly to avoid splashing.

4. Post-Handling:

- Clean the work area to remove any residual chemical.
- Remove PPE carefully to avoid contaminating skin.
- Wash hands thoroughly with soap and water after handling, even if gloves were worn.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[7\]](#)[\[9\]](#)

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Caption: Workflow for safely handling **2-(Methylthio)phenylboronic acid**.

Disposal Plan

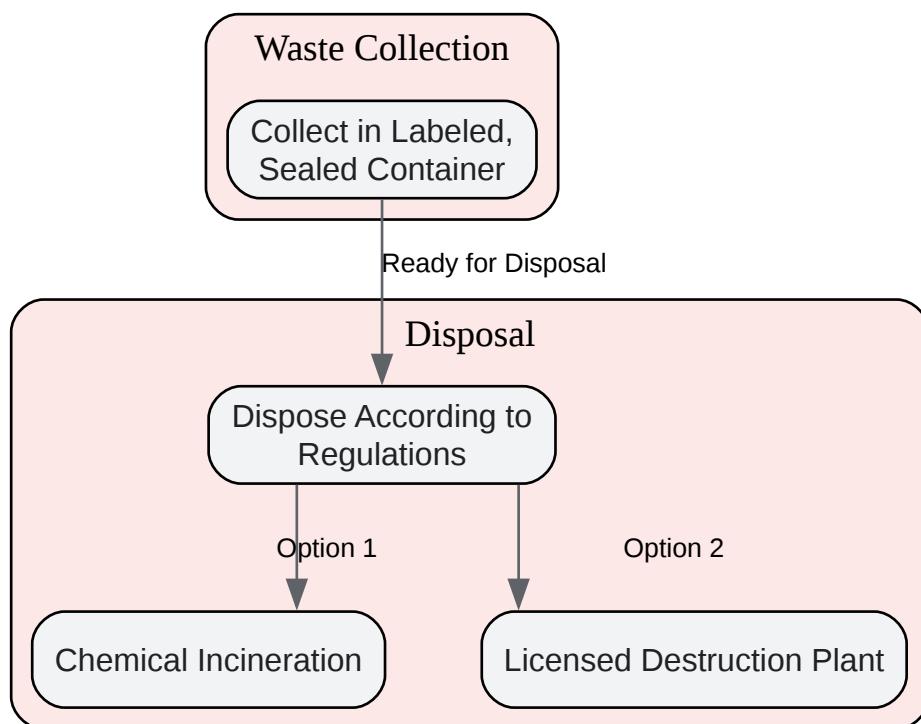
All waste generated from the use of **2-(Methylthio)phenylboronic acid**, including contaminated PPE and empty containers, must be considered hazardous waste.

Waste Collection:

- Collect all chemical waste in a designated, labeled, and sealed container for hazardous waste.[6]
- Do not mix with other waste.[4] Handle uncleaned containers as you would the product itself. [4]

Disposal Method:

- Dispose of all chemical waste in accordance with federal, state, and local regulations.[4][6] Do not pour waste down the drain.[6][10]
- One option for disposal is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber system.[2]
- Alternatively, the material can be taken to a licensed chemical destruction plant.[12]



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Caption: Disposal plan for **2-(Methylthio)phenylboronic acid** waste.

Spill Response

In the event of a spill, follow these procedural steps:

- Evacuate: Immediately evacuate all non-essential personnel from the spill area.[6]
- Ventilate: Ensure the area is well-ventilated, if it is safe to do so.[6]
- Contain: For small spills, use an inert absorbent material (e.g., sand, vermiculite) to contain the spill.[6] Avoid raising dust.[4][6][11]
- Collect: Sweep or vacuum up the material and place it into a suitable, labeled container for disposal.[2][3][8]
- Clean: Clean the affected area thoroughly.[4][11]
- PPE: Ensure proper personal protective equipment is worn during the entire cleanup process.[8]

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